

Personal protective equipment for handling Dhodh-IN-15

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Essential Safety and Handling Guide for Dhodh-IN-15

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Dhodh-IN-15**. Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

Dhodh-IN-15 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[1] Appropriate personal protective equipment must be worn at all times when handling this compound.

Recommended Personal Protective Equipment:



Protection Type	Specific Recommendations	
Eye/Face Protection	Use chemical safety goggles and/or a face shield.	
Skin Protection	Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes. Avoid exposing skin.	
Respiratory Protection	If working with the powder form or creating aerosols, use a NIOSH-approved respirator with an appropriate particulate filter. Ensure adequate ventilation, such as a chemical fume hood.	

Safe Handling and Storage

Proper handling and storage are crucial to prevent contamination and degradation of **Dhodh-IN-15**.

Handling Procedures:

- Avoid inhalation of dust or aerosols.[1]
- Prevent contact with skin and eyes.[1]
- Do not eat, drink, or smoke in areas where the compound is handled.[1]
- Wash hands thoroughly after handling.[1]

Storage Conditions:

- Powder: Store at -20°C for up to 2 years.[2]
- In DMSO: Store at 4°C for up to 2 weeks or at -80°C for up to 6 months.[2]
- Keep the container tightly sealed in a cool, dry, and well-ventilated area.[1]
- Protect from direct sunlight and sources of ignition.[1]



First Aid Measures

In case of accidental exposure, follow these first aid procedures immediately:

Exposure Route	First Aid Instructions	
If Swallowed	Call a poison center or doctor immediately. Rinse mouth with water. Do not induce vomiting. [1]	
Skin Contact	Remove contaminated clothing and rinse the affected skin area thoroughly with large amounts of water. Seek medical attention if irritation persists.[1]	
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present. Seek prompt medical attention.[1]	
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen and seek medical attention.[1]	

Disposal Plan

Dispose of **Dhodh-IN-15** and its containers in accordance with local, state, and federal regulations.

- Waste Disposal: The compound and its container must be disposed of at an approved waste disposal plant.[1]
- Environmental Precautions: Avoid release into the environment as it is very toxic to aquatic life.[1] Collect any spillage.[1]

Quantitative Data Summary

The following table summarizes key quantitative data for **Dhodh-IN-15**.



Property	Value	Reference
Molecular Weight	281.27 g/mol	[1]
CAS Number	1364791-88-7	[1]
IC50 (Rat Liver DHODH)	11 μΜ	[2][3]
IC50 (Human DHODH)	0.21 μΜ	[4]
IC50 (NCI-H226 Cancer Cells)	0.95 - 2.81 μΜ	[4]
IC50 (HCT-116 Cancer Cells)	0.95 - 2.81 μΜ	[4]
IC50 (MDA-MB-231 Cancer Cells)	0.95 - 2.81 μΜ	[4]

Experimental Protocols

While specific, detailed experimental protocols for **Dhodh-IN-15** were not available in the searched literature, the following are generalized methodologies for key experiments based on its known function as a DHODH inhibitor.

Dihydroorotate Dehydrogenase (DHODH) Inhibition Assay:

- Objective: To determine the half-maximal inhibitory concentration (IC50) of **Dhodh-IN-15** against DHODH.
- Materials: Recombinant human or rat DHODH, dihydroorotate, 2,6-dichloroindophenol (DCIP), Coenzyme Q10, assay buffer (e.g., Tris-HCl with detergent), **Dhodh-IN-15** stock solution, and a microplate reader.
- Procedure:
 - Prepare a serial dilution of **Dhodh-IN-15** in the assay buffer.
 - In a microplate, add the DHODH enzyme to each well.
 - Add the diluted **Dhodh-IN-15** or vehicle control to the respective wells and incubate for a predetermined time.



- Initiate the enzymatic reaction by adding dihydroorotate and the electron acceptor DCIP.
- Monitor the reduction of DCIP by measuring the decrease in absorbance at a specific wavelength (e.g., 600 nm) over time using a microplate reader.
- Calculate the rate of reaction for each concentration of the inhibitor.
- Plot the reaction rates against the inhibitor concentrations and fit the data to a doseresponse curve to determine the IC50 value.

Cell Viability (Cytotoxicity) Assay:

- Objective: To assess the effect of **Dhodh-IN-15** on the viability of cancer cell lines.
- Materials: Cancer cell lines (e.g., HCT-116, MDA-MB-231), cell culture medium, fetal bovine serum (FBS), penicillin-streptomycin, **Dhodh-IN-15** stock solution, a cell viability reagent (e.g., MTT, CellTiter-Glo®), and a microplate reader.

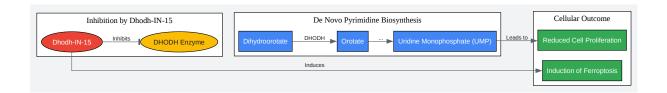
Procedure:

- Seed the cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Treat the cells with a serial dilution of **Dhodh-IN-15** or a vehicle control and incubate for a specified period (e.g., 72 hours).
- Add the cell viability reagent to each well according to the manufacturer's instructions.
- Incubate for the recommended time to allow for color development or luminescence generation.
- Measure the absorbance or luminescence using a microplate reader.
- Calculate the percentage of cell viability relative to the vehicle control for each concentration.
- Plot the cell viability against the inhibitor concentrations and determine the IC50 value.



Signaling Pathway and Experimental Workflow

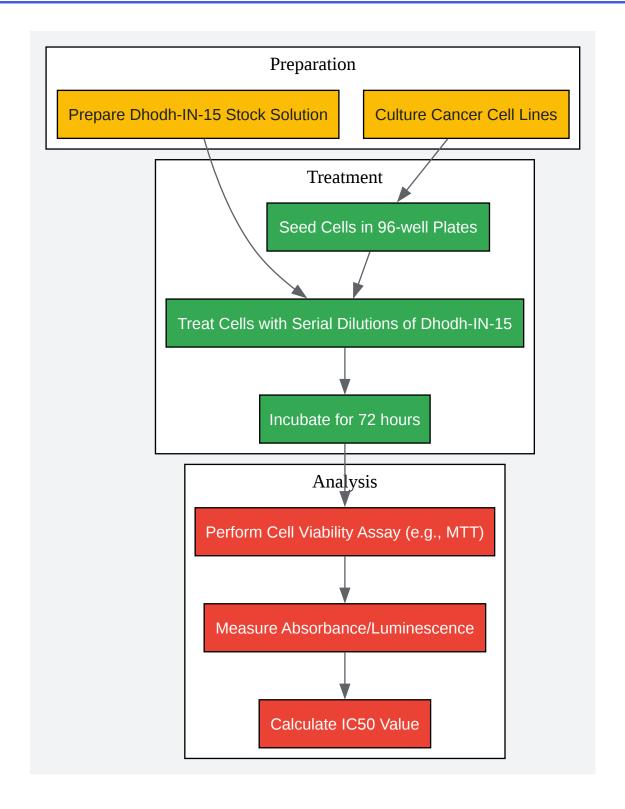
The following diagrams illustrate the mechanism of action of **Dhodh-IN-15** and a typical experimental workflow for its evaluation.



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Caption: Inhibition of DHODH by **Dhodh-IN-15** in the pyrimidine biosynthesis pathway.





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Caption: A typical workflow for evaluating the cytotoxicity of **Dhodh-IN-15**.



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